

Application Notes and Protocols for Ditridecyl Phthalate in Industrial Lubricants

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ditridecyl phthalate*

Cat. No.: *B1670788*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **ditridecyl phthalate** (DTDP) as a synthetic base stock and performance-enhancing additive in industrial lubricants. Detailed experimental protocols for evaluating key lubricant properties are also presented to facilitate research and development.

Introduction to Ditridecyl Phthalate in Lubrication

Ditridecyl phthalate (DTDP) is a high molecular weight phthalate ester utilized in the formulation of various industrial lubricants, including air compressor oils and metalworking fluids.^{[1][2]} Its chemical structure and high boiling point contribute to desirable properties such as good thermal stability and low volatility, making it a suitable component for applications where lubricants are subjected to elevated temperatures. As a synthetic base stock, DTDP can be used to formulate lubricants with specific performance characteristics. It is also employed as an additive to enhance the properties of mineral oil-based or other synthetic lubricants.

Physicochemical Properties of Ditridecyl Phthalate

A summary of the key physicochemical properties of **ditridecyl phthalate** is provided in the table below. These properties are fundamental to its function as a lubricant base stock.

Property	Value	Reference
Chemical Name	1,2-Benzenedicarboxylic acid, ditridecyl ester	[3]
CAS Number	119-06-2	[3]
Molecular Formula	C34H58O4	[3]
Molecular Weight	530.82 g/mol	[4]
Appearance	Colorless to pale yellow liquid	[1]
Boiling Point	>280 °C	[5]
Flash Point	242 °C (lit.)	[6]
Density at 20 °C	0.951 g/cm ³	[7]
Purity	> 99.5% w/w	[1]

Performance Characteristics in Lubricant Formulations

While specific performance data for lubricants containing exclusively **ditridecyl phthalate** is limited in publicly available literature, patent literature suggests that the inclusion of high molecular weight phthalate esters, such as DTDP, in lubricating oil compositions can lead to improved fuel economy and enhanced wear performance.[8] The following table presents hypothetical performance data for a generic industrial circulating oil formulated with and without DTDP to illustrate its potential effects. This data is for illustrative purposes and actual performance will depend on the base oil and other additives used in the formulation.

Performance Parameter	Test Method	Base Oil (without DTDP)	Base Oil + 20% DTDP (Illustrative)
Kinematic Viscosity @ 40°C (cSt)	ASTM D445	46	52
Kinematic Viscosity @ 100°C (cSt)	ASTM D445	6.8	7.5
Viscosity Index	ASTM D2270	98	105
Wear Scar Diameter (mm)	ASTM D4172	0.55	0.45
Oxidation Stability (hours to 2.0 mg KOH/g)	ASTM D943	1500	2000+

Experimental Protocols

Detailed methodologies for key experiments to evaluate the performance of lubricants containing **ditridecyl phthalate** are outlined below.

Determination of Kinematic Viscosity and Viscosity Index

4.1.1. Kinematic Viscosity (ASTM D445)

This test method determines the kinematic viscosity of liquid petroleum products, both transparent and opaque, by measuring the time for a volume of liquid to flow under gravity through a calibrated glass capillary viscometer.

- Apparatus: Calibrated glass capillary viscometer, constant temperature bath, stopwatch.
- Procedure:
 - Select a clean, dry, calibrated viscometer of a size that will give a flow time of not less than 200 seconds.

- Charge the viscometer with the lubricant sample in the manner dictated by the design of the instrument.
- Place the charged viscometer in a constant temperature bath set to the desired temperature (typically 40°C and 100°C for viscosity index calculation). Allow at least 30 minutes for the sample to reach thermal equilibrium.
- Use suction to draw the liquid level up to a point about 5 mm above the first timing mark.
- Release the suction and, as the liquid flows freely, measure the time required for the meniscus to pass from the first timing mark to the second.
- Repeat the measurement to obtain a second determination of flow time.
- Calculation: Kinematic Viscosity (cSt) = $C \times t$
 - Where: C is the calibration constant of the viscometer (cSt/s) and t is the mean flow time (s).

4.1.2. Viscosity Index Calculation (ASTM D2270)

The viscosity index is a dimensionless number that indicates the effect of temperature changes on the viscosity of the oil. A higher viscosity index signifies a smaller decrease in viscosity with increasing temperature.

- Procedure:
 - Determine the kinematic viscosity of the lubricant sample at 40°C and 100°C using the ASTM D445 protocol.
 - Use the determined kinematic viscosity at 100°C to find the values of L and H from the tables in the ASTM D2270 standard.
 - L = Kinematic viscosity at 40°C of an oil of 0 viscosity index having the same kinematic viscosity at 100°C as the oil under test.
 - H = Kinematic viscosity at 40°C of an oil of 100 viscosity index having the same kinematic viscosity at 100°C as the oil under test.

- Calculation:
 - For $VI \leq 100$: $VI = [(L - U) / (L - H)] \times 100$
 - For $VI > 100$: $VI = [((\text{antilog } N) - 1) / 0.00715] + 100$
 - Where: U is the kinematic viscosity of the test oil at 40°C, and $N = (\log H - \log U) / \log Y$ (Y is the kinematic viscosity at 100°C).

Evaluation of Wear Preventive Characteristics (ASTM D4172)

This test method evaluates the anti-wear properties of fluid lubricants in sliding contact using a four-ball wear test machine.

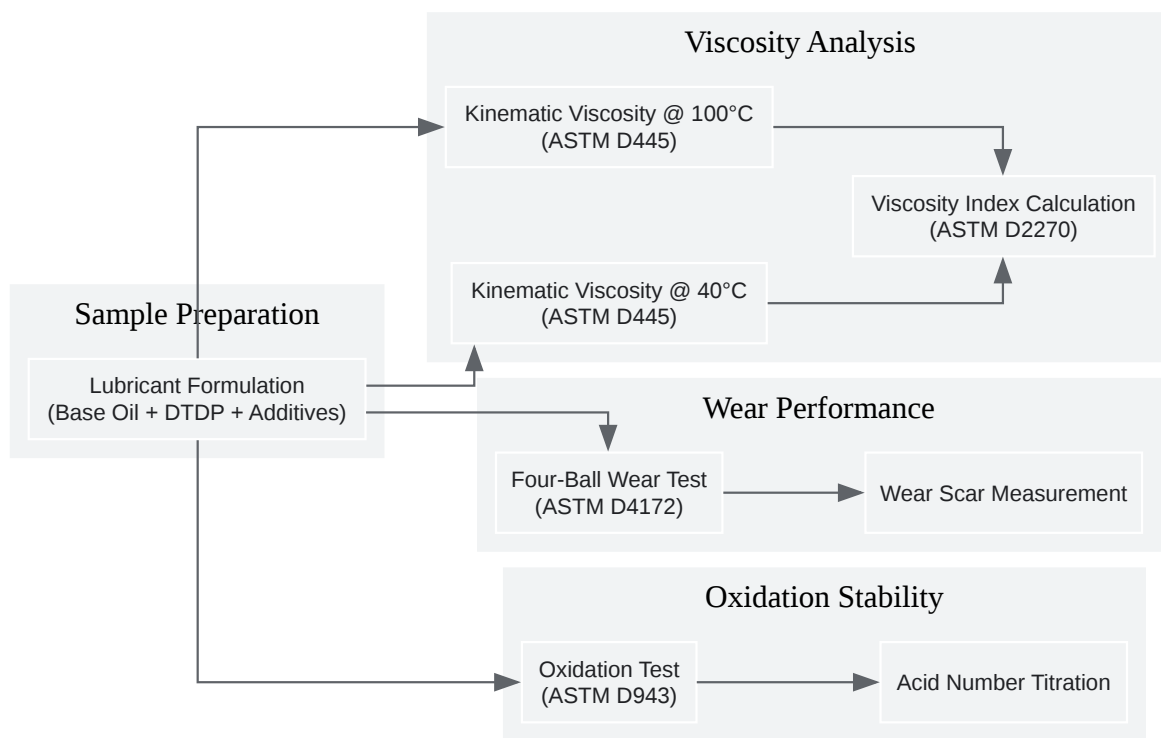
- Apparatus: Four-ball wear tester, microscope for measuring wear scars.
- Procedure:
 - Thoroughly clean the four steel balls and the test cup.
 - Clamp three of the balls securely in the test cup and add the lubricant sample to a level at least 3 mm above the top of the balls.
 - Place the fourth ball in the chuck of the motor-driven spindle.
 - Assemble the test cup and spindle on the machine and apply the desired load (e.g., 40 kgf).
 - Start the motor and run the test for a specified time (e.g., 60 minutes) at a set speed (e.g., 1200 rpm) and temperature (e.g., 75°C).
 - At the end of the test, disassemble the apparatus, clean the three stationary balls, and measure the average diameter of the wear scars on these balls.

Assessment of Oxidation Stability (ASTM D943)

This test method is used to evaluate the oxidation stability of inhibited mineral oils in the presence of oxygen, water, and an iron-copper catalyst at an elevated temperature.

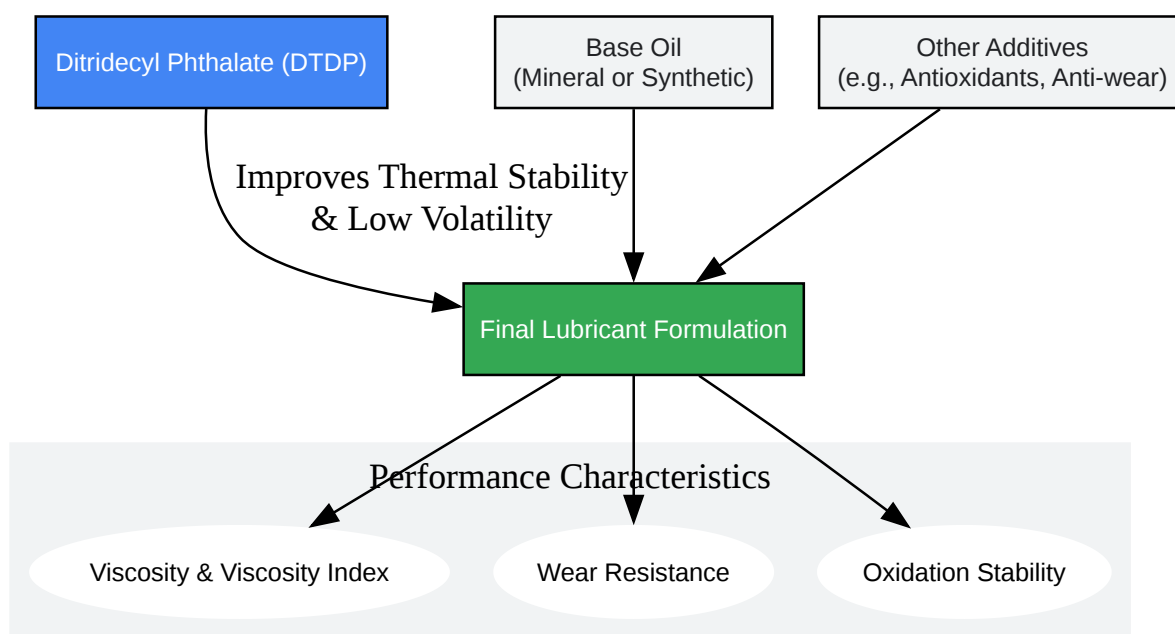
- Apparatus: Oxidation cell, oxygen delivery system, heating bath, catalyst coils (iron and copper).
- Procedure:
 - Place a 300 mL sample of the lubricant into the oxidation cell with 60 mL of distilled water and the iron-copper catalyst coils.
 - Place the cell in a heating bath maintained at 95°C.
 - Bubble oxygen through the sample at a rate of 3 L/h.
 - Periodically, take samples of the oil and measure the acid number.
 - The test is continued until the acid number of the oil reaches 2.0 mg KOH/g.
- Result: The oxidation lifetime is reported as the number of hours required to reach the specified acid number.

Diagrams



[Click to download full resolution via product page](#)

Caption: Experimental workflow for evaluating lubricants containing DTDP.



[Click to download full resolution via product page](#)

Caption: Logical relationship of DTDP in a lubricant formulation.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. series.publisso.de [series.publisso.de]
- 2. industrialchemicals.gov.au [industrialchemicals.gov.au]
- 3. industrialchemicals.gov.au [industrialchemicals.gov.au]
- 4. 119-06-2 CAS MSDS (DITRIDECYL PHTHALATE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 5. apps.dtic.mil [apps.dtic.mil]
- 6. chemicalbook.com [chemicalbook.com]
- 7. cpachem.com [cpachem.com]

- 8. WO2000029520A1 - Lubricating oil compositions comprising phthalate esters - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Ditridecyl Phthalate in Industrial Lubricants]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1670788#use-of-ditridecyl-phthalate-in-industrial-lubricants]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com